

# Ravuconazole-d4 CAS number and commercial suppliers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B066598

[Get Quote](#)

## Ravuconazole-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Ravuconazole-d4**, including its chemical properties, commercial availability, mechanism of action, and relevant experimental protocols.

**Ravuconazole-d4** is the deuterated form of Ravuconazole, a potent, orally available triazole antifungal agent.<sup>[1]</sup> Deuterated compounds are frequently used as internal standards in analytical chemistry, particularly in mass spectrometry-based assays, for their ability to be distinguished from their non-deuterated counterparts. Ravuconazole itself is known for its broad-spectrum activity against a variety of fungal pathogens.<sup>[2][3]</sup>

## Physicochemical Properties and Identification

The isotopic labeling of **Ravuconazole-d4** provides a distinct mass signature useful in quantitative analysis. While multiple CAS numbers are referenced in literature, the most consistent designation for the deuterated form appears to be 1329499-27-5.

Property	Value	Source
CAS Number	1329499-27-5	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Alternate CAS Number	182760-06-1 (for unlabeled Ravuconazole)	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C22H13D4F2N5OS	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	441.49 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	4-[2-[(1R,2R)-2-(2,4-Difluorophenyl)-2-hydroxy-1-methyl-3-(1H-1,2,4-triazol-1-yl)propyl]-4-thiazolyl]benzonitrile-d4	<a href="#">[4]</a> <a href="#">[5]</a>

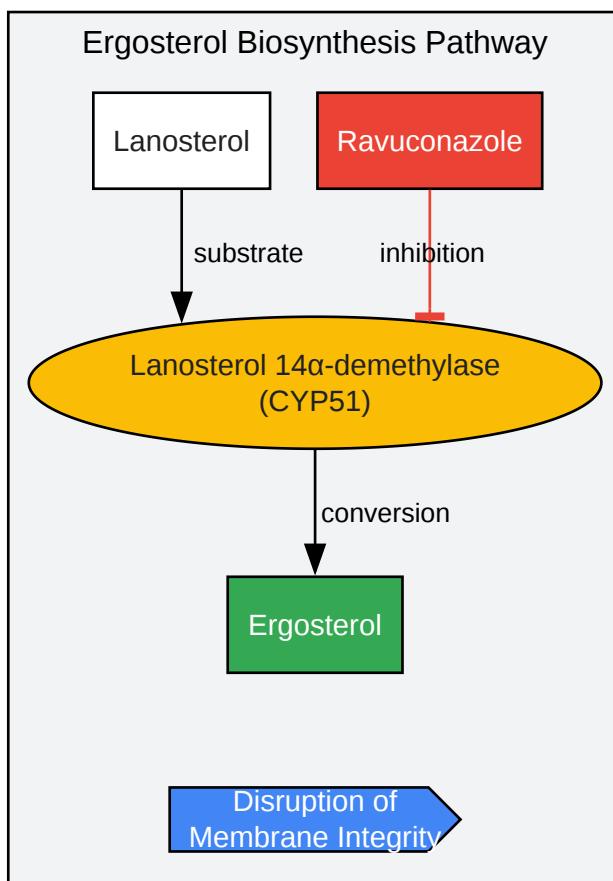
## Commercial Suppliers

Ravuconazole-d4 is available from several commercial suppliers, primarily for research purposes.

Supplier	Website	Notes
Santa Cruz Biotechnology	scbt.com	Lists the unlabeled CAS number. <a href="#">[7]</a>
Pharmaffiliates	pharmaffiliates.com	Provides the deuterated CAS number. <a href="#">[4]</a>
CymitQuimica	cymitquimica.com	Lists the deuterated CAS number and notes it may be a controlled product in some countries. <a href="#">[5]</a>
MedChemExpress (MCE)	chemondis.com	Specifies that Ravaconazole-d4 is the deuterium-labeled Ravaconazole. <a href="#">[1]</a>
TLC Pharmaceutical Standards	tlcstandards.com	Provides the deuterated CAS number and lists related compounds. <a href="#">[8]</a>

## Mechanism of Action

Similar to other azole antifungals, Ravaconazole's primary mechanism of action is the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase.[\[2\]](#)[\[10\]](#) This enzyme is critical in the biosynthesis of ergosterol, an essential component of the fungal cell membrane.[\[2\]](#)[\[10\]](#) The disruption of ergosterol synthesis leads to the accumulation of toxic sterol intermediates, compromising the integrity and function of the cell membrane, which ultimately results in fungal cell death.[\[2\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Figure 1: Mechanism of action of Ravaconazole.

## Experimental Protocols

Detailed methodologies are crucial for the accurate application and study of **Ravaconazole-d4**. Below are summaries of relevant experimental protocols found in the literature.

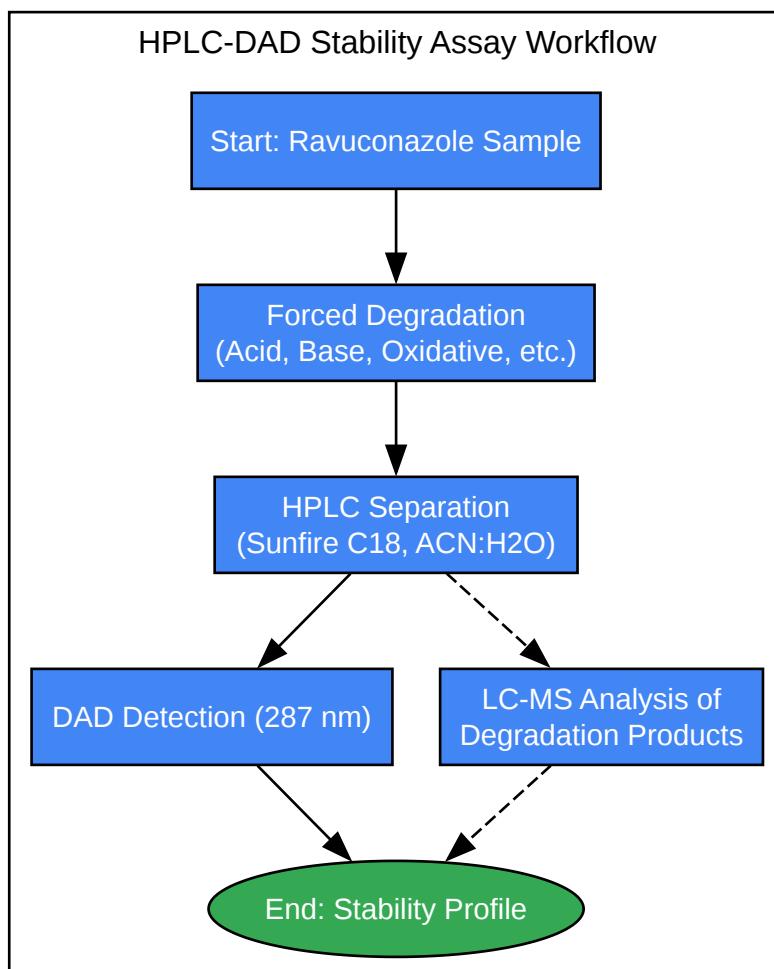
### Stability-Indicating HPLC-DAD Assay

A stability-indicating high-performance liquid chromatography-diode array detection (HPLC-DAD) method has been developed to assay Ravaconazole in the presence of its degradation products.[12][13]

- Column: Sunfire C18 (250 mm  $\times$  4.6 mm i.d., 5  $\mu$ m)[12][13]

- Mobile Phase: Acetonitrile and water (80:20, v/v)[12][13]
- Flow Rate: 1 mL/min[12][13]
- Injection Volume: 5  $\mu$ L[12][13]
- Detection: DAD at 287 nm[12][13]

Forced degradation studies were conducted under oxidative, acidic, alkaline, and neutral hydrolytic conditions.[12] Raruconazole was found to be most susceptible to degradation under alkaline hydrolysis.[12] The chemical structures of the degradation products were proposed based on liquid chromatography-mass spectrometry (LC-MS) analysis.[12]



[Click to download full resolution via product page](#)

Figure 2: Workflow for the stability-indicating HPLC-DAD assay of Ravidronazole.

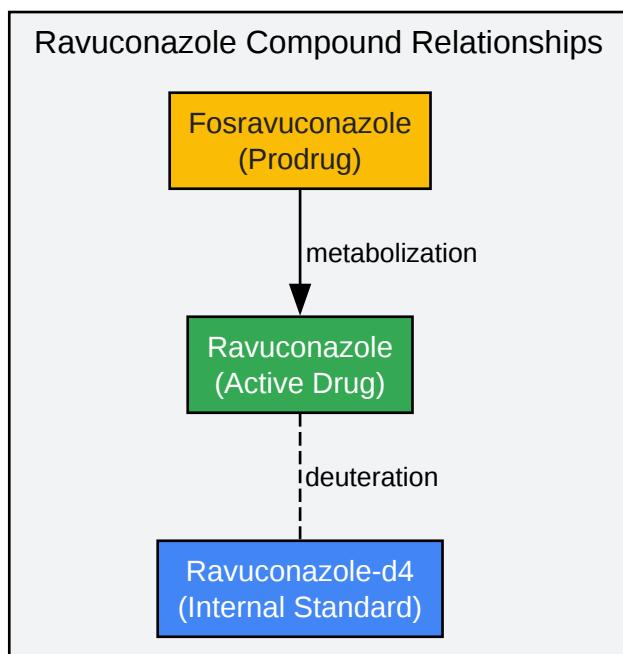
## In Vitro Antileishmanial Activity Assay

The in vitro activity of Ravidronazole against *Leishmania amazonensis* has been evaluated.[14]

- Cell Culture: Promastigote cultures were initiated at a cell density of  $1.0 \times 10^6$  cells/mL.[14]
- Treatment: After 24 hours of growth, Ravidronazole was added at various concentrations.[14]
- Cell Density Measurement: Cell densities were determined daily for 96 hours using a Neubauer chamber.[14]
- IC50 Calculation: The half-maximal inhibitory concentration (IC50) was calculated by fitting the data to a non-linear curve analysis.[14] The IC50 after 48 hours of treatment was determined to be  $0.87 \mu\text{M}$ .[14]
- Cytotoxicity Assay: Cell viability and cytotoxicity were evaluated using an MTS/PMS assay after 48 hours of treatment, yielding a half-maximal cytotoxic concentration (CC50) of  $3.09 \mu\text{M}$ .[14]

## Logical Relationships of Ravidronazole Compounds

Fosravidronazole is a prodrug of Ravidronazole, meaning it is metabolized in the body to form the active agent, Ravidronazole.[2] This prodrug formulation is often designed to improve bioavailability and solubility.[2] **Ravidronazole-d4** is the isotopically labeled version of Ravidronazole, used as an internal standard in bioanalytical studies.



[Click to download full resolution via product page](#)

Figure 3: Relationship between Fosravuconazole, Ravuconazole, and **Ravuconazole-d4**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CheMondis Marketplace [chemondis.com]
- 2. What is the mechanism of Fosravuconazole? [synapse.patsnap.com]
- 3. Ravuconazole - Wikipedia [en.wikipedia.org]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Ravuconazole-d4 | CymitQuimica [cymitquimica.com]
- 6. Ravuconazole-d4 | C22H17F2N5OS | CID 71751989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]

- 8. tlcstandards.com [tlcstandards.com]
- 9. tlcstandards.com [tlcstandards.com]
- 10. Raviuconazole - Doctor Fungus [drfungus.org]
- 11. taylorandfrancis.com [taylorandfrancis.com]
- 12. Development of a stability-indicating assay method by HPLC-DAD and MS characterization of forced degradation products of raviuconazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Raviuconazole-d4 CAS number and commercial suppliers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066598#raviuconazole-d4-cas-number-and-commercial-suppliers]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)